

1-Bromopropane-1-D1 chemical structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromopropane-1-D1

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An In-depth Technical Guide to 1-Bromopropane-1-D1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and key properties of **1-Bromopropane-1-D1**. It includes a detailed, plausible experimental protocol for its synthesis, a comparative data table, and a structural diagram to support advanced research and development activities in medicinal chemistry and drug development. The incorporation of a deuterium atom at the C1 position offers a valuable tool for investigating kinetic isotope effects, reaction mechanisms, and metabolic pathways of propyl-containing compounds.

Chemical Properties and Data

The following table summarizes the key quantitative data for **1-Bromopropane-1-D1**, with comparative data for the non-deuterated analogue, 1-Bromopropane, for reference.

Property	1-Bromopropane-1-D1	1-Bromopropane (non-deuterated)
Chemical Formula	CH ₃ CH ₂ CDHBr	CH ₃ CH ₂ CH ₂ Br
Molecular Weight	123.99 g/mol (calculated), 122.97939 g/mol (high-resolution MS)[1]	122.99 g/mol
CAS Number	43217-00-1[1][2][3]	106-94-5
Isotopic Enrichment	Typically ≥99 atom % D[1][2]	Not Applicable
Physical Form	Colorless Liquid[1]	Colorless Liquid[4]
Boiling Point	Not explicitly reported, expected to be similar to 1-Bromopropane	71 °C
Melting Point	Not explicitly reported, expected to be similar to 1-Bromopropane	-110 °C
Density	Not explicitly reported, expected to be similar to 1-Bromopropane	1.354 g/mL at 25 °C
Refractive Index	Not explicitly reported, expected to be similar to 1-Bromopropane	n _{20/D} 1.434

Experimental Protocols: Synthesis of 1-Bromopropane-1-D1

The synthesis of **1-Bromopropane-1-D1** can be achieved through the bromination of a deuterated precursor, 1-propanol-1-d1. The following outlines a plausible two-step synthetic pathway.

Step 1: Synthesis of 1-Propanol-1-d1

The precursor, 1-propanol-1-d1, can be synthesized by the reduction of propionaldehyde using a deuterated reducing agent, such as sodium borodeuteride (NaBD_4).

Materials:

- Propionaldehyde
- Sodium borodeuteride (NaBD_4)
- Anhydrous ethanol
- Diethyl ether
- Water
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve propionaldehyde in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Prepare a solution of sodium borodeuteride in anhydrous ethanol and add it dropwise to the cooled propionaldehyde solution with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.

- Quench the reaction by the slow addition of water.
- Extract the product with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent by rotary evaporation.
- Purify the resulting 1-propanol-1-d1 by fractional distillation.

Step 2: Synthesis of 1-Bromopropane-1-D1

This step involves the conversion of the synthesized 1-propanol-1-d1 to **1-Bromopropane-1-D1** using hydrobromic acid. This is a standard nucleophilic substitution reaction.

Materials:

- 1-Propanol-1-d1 (from Step 1)
- Concentrated hydrobromic acid (48%)
- Concentrated sulfuric acid
- Sodium bicarbonate solution (saturated)
- Anhydrous calcium chloride
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Place 1-propanol-1-d1 in a round-bottom flask.
- Carefully add concentrated hydrobromic acid to the flask.
- Slowly and with cooling, add concentrated sulfuric acid dropwise to the mixture.
- Attach a reflux condenser and heat the mixture to reflux for 1-2 hours.
- After reflux, allow the mixture to cool to room temperature.
- Set up a distillation apparatus and distill the crude **1-Bromopropane-1-D1** from the reaction mixture.
- Transfer the distillate to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and again with water.
- Dry the organic layer over anhydrous calcium chloride.
- Perform a final fractional distillation to obtain pure **1-Bromopropane-1-D1**.

Chemical Structure and Visualization

The chemical structure of **1-Bromopropane-1-D1** is characterized by a propane backbone with a bromine atom at the first carbon position and a deuterium atom also attached to the first carbon.

Chemical structure of **1-Bromopropane-1-D1**.

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- To cite this document: BenchChem. [1-Bromopropane-1-D1 chemical structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12303280#1-bromopropane-1-d1-chemical-structure-and-molecular-weight]

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